

Dimethyl Adipate-d4 for Metabolic Research: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Dimethyl adipate-d4*

Cat. No.: *B3044210*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern metabolic research and drug development, stable isotope-labeled compounds are indispensable tools for accurate quantification and elucidation of metabolic pathways. **Dimethyl adipate-d4**, the deuterium-labeled analog of dimethyl adipate, serves as a crucial internal standard and tracer for in-depth metabolic studies. Its near-identical physicochemical properties to its unlabeled counterpart ensure that it faithfully mimics the behavior of the analyte during sample preparation and analysis, thereby correcting for variability and matrix effects. This technical guide provides a comprehensive overview of the application of **Dimethyl adipate-d4** in metabolic research, complete with experimental protocols, quantitative data, and workflow diagrams to facilitate its integration into your research endeavors. Deuterated compounds, such as **Dimethyl adipate-d4**, may also be used to investigate potential alterations in clearance and metabolic pathways, which can reduce toxicities.^[1]

Core Applications in Metabolic Research

Dimethyl adipate-d4 is primarily utilized as an internal standard in liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS) methods for the quantitative analysis of endogenous and exogenous dicarboxylic acids and their esters in biological matrices.^{[2][3]} The use of deuterated standards is considered the

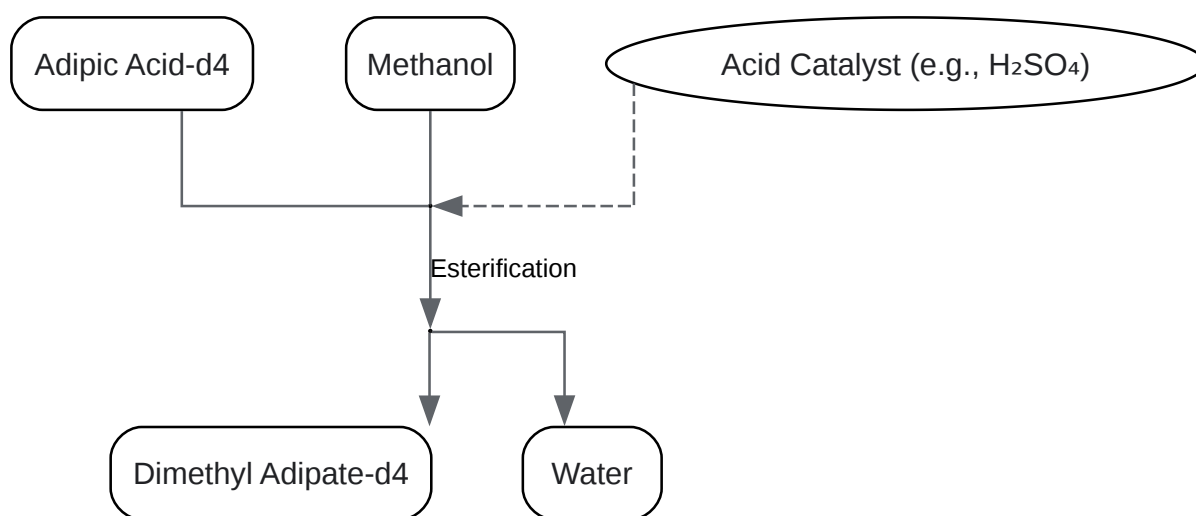
gold standard in pharmacokinetic studies due to their ability to provide unparalleled precision and accuracy.[4][5]

Key applications include:

- Pharmacokinetic Studies: Tracing the absorption, distribution, metabolism, and excretion (ADME) of dimethyl adipate and related compounds.[5][6]
- Metabolic Profiling: Quantifying endogenous levels of adipic acid and other dicarboxylic acids in studies of metabolic disorders.
- Biomarker Discovery: Identifying and validating biomarkers related to fatty acid metabolism and oxidative stress.[7][8]
- Environmental and Food Safety: Monitoring exposure to adipate plasticizers.[9]

Synthesis of Dimethyl Adipate-d4

While various methods exist for the synthesis of adipic acid esters,[10][11][12][13][14] the most straightforward approach for preparing **Dimethyl adipate-d4** involves the esterification of commercially available adipic acid-d4 with methanol in the presence of an acid catalyst.

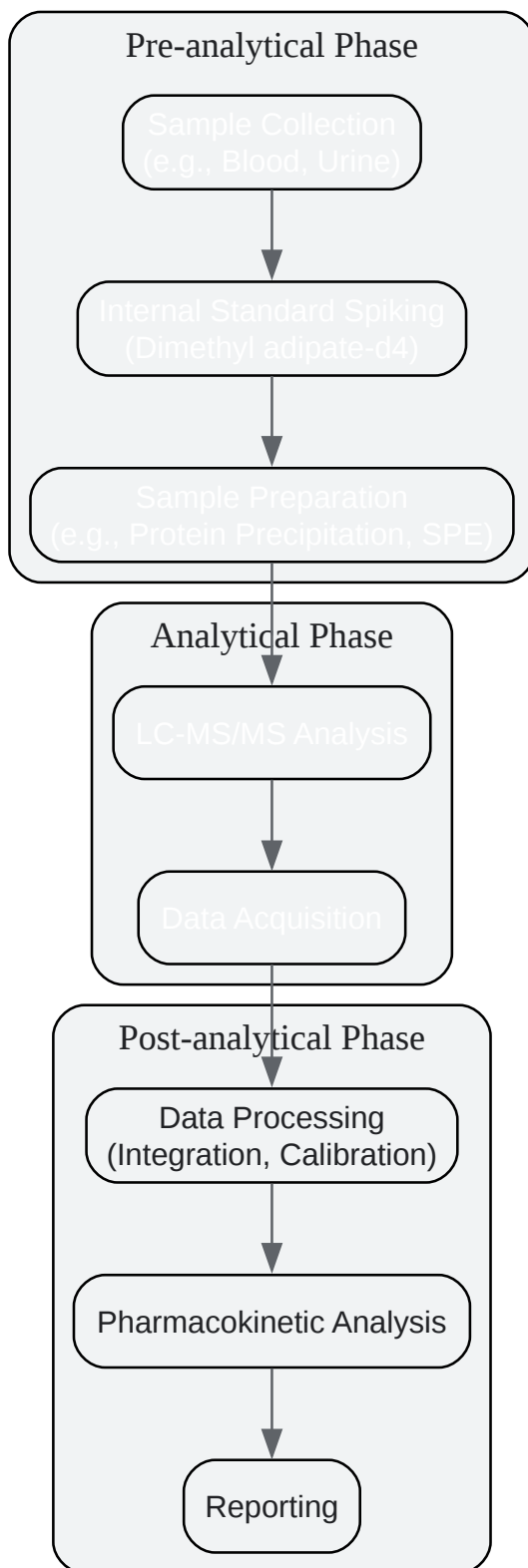
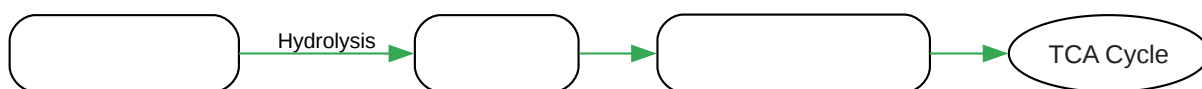


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Figure 1: Synthesis of **Dimethyl Adipate-d4**.

Metabolic Pathways of Adipate Esters

The metabolism of adipate esters, such as dimethyl adipate, primarily involves hydrolysis to adipic acid, followed by beta-oxidation. Studies on related compounds like diisononyl adipate (DINA) and di-2-(ethylhexyl) adipate (DEHA) have elucidated the subsequent metabolic steps, which include hydroxylation, oxidation, and carboxylation of the side chains.^{[6][15]}



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